

Personal protective equipment for handling 1-Bromo-4-iodobenzene-13C6

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Compound of Interest

Compound Name: 1-Bromo-4-iodobenzene-13C6

Cat. No.: B1144398

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Essential Safety and Handling Guide for 1-Bromo-4-iodobenzene-13C6

This document provides crucial safety and logistical information for the handling and disposal of **1-Bromo-4-iodobenzene-13C6**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical.

Chemical Properties:

Property	Value
Chemical Formula	¹³ C ₆ H ₄ BrI
Molecular Weight	~289.90 g/mol
Appearance	White to light brown crystalline solid[1]
Melting Point	89-91 °C[1][2]
Boiling Point	120-122 °C at 14 mmHg[1]
Solubility	Insoluble in water[1]

Hazard Identification:





Based on the data for the unlabeled compound, 1-Bromo-4-iodobenzene, this chemical is classified as:

- Skin Irritant
- Serious Eye Irritant
- May cause respiratory irritation

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is paramount when handling **1-Bromo-4-iodobenzene-13C6**. The following table summarizes the recommended PPE. For incidental contact, such as splashes, standard laboratory PPE is generally sufficient, provided that any contaminated items are removed and replaced immediately. For extended contact, more robust protection is necessary.



Protection Level	Equipment	Material/Type	Breakthrough Time/Rating	Notes
Incidental Contact (Splash Protection)	Eye Protection	Safety glasses with side shields or chemical splash goggles	N/A	Goggles are recommended when there is a higher risk of splashing.
Hand Protection	Disposable Nitrile Gloves	Fair (for halogenated hydrocarbons)	Gloves should be inspected before use and replaced immediately upon any sign of contamination. Double gloving is recommended.	
Body Protection	Laboratory Coat	Standard cotton or flame-resistant	Ensure the lab coat is fully buttoned.	
Extended Contact	Eye Protection	Chemical splash goggles and a face shield	N/A	A face shield provides an additional layer of protection against splashes to the face.
Hand Protection	Viton or Butyl rubber gloves	Excellent (for halogenated and aromatic hydrocarbons)	These materials offer superior resistance for prolonged handling. Consider wearing a nitrile glove underneath for dexterity.	



Body Protection	Chemical- resistant apron over a laboratory coat	Rubber or neoprene	Provides additional protection against spills and splashes.	
Respiratory Protection	Dust mask or respirator	N95 or higher	N/A	Required when handling the solid compound outside of a certified chemical fume hood to avoid inhalation of dust particles.

Experimental Protocols: Safe Handling and Disposal

Adherence to a strict, step-by-step protocol is essential for minimizing exposure and ensuring safety.

- 1. Preparation and Weighing:
- Step 1: Engineering Controls: All handling of 1-Bromo-4-iodobenzene-13C6 solid should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Step 2: Personal Protective Equipment: Before handling, don the appropriate PPE as outlined in the table above. For weighing, incidental contact PPE is generally sufficient.
- Step 3: Weighing: Use a tared, sealed container to weigh the desired amount of the compound. This minimizes the risk of generating dust.
- Step 4: Dissolution: If dissolving the compound, add the solvent to the container with the solid slowly to avoid splashing.
- 2. Reaction Setup and Monitoring:

Safety Operating Guide





- Step 1: Glassware Inspection: Ensure all glassware is free from cracks or defects before
 use.
- Step 2: Reaction Assembly: Set up the reaction apparatus within the chemical fume hood.
- Step 3: Monitoring: Monitor the reaction for any unexpected changes. Ensure the reaction is not left unattended.
- 3. Work-up and Purification:
- Step 1: Quenching: If necessary, quench the reaction carefully, being mindful of any potential exothermic processes.
- Step 2: Extraction and Washing: Perform any extractions or washes within the fume hood.
- Step 3: Solvent Removal: Use a rotary evaporator or other appropriate methods for solvent removal within a ventilated enclosure.
- 4. Spill Management:
- Step 1: Evacuate: In case of a significant spill, evacuate the immediate area and alert others.
- Step 2: Assess: If the spill is small and you are trained to handle it, proceed with cleanup. Otherwise, contact your institution's Environmental Health and Safety (EHS) department.
- Step 3: Cleanup: For small spills of the solid, carefully sweep it up with a dustpan and brush and place it in a labeled hazardous waste container. Avoid generating dust. For solutions, use an absorbent material compatible with the solvent.

5. Disposal Plan:

Proper segregation and labeling of waste are critical for safe and compliant disposal.

- Step 1: Waste Segregation:
 - Solid Waste: Collect any solid 1-Bromo-4-iodobenzene-13C6 waste, including contaminated consumables (e.g., weighing paper, gloves), in a designated, sealed, and







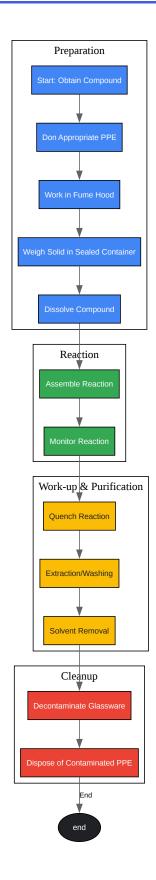
clearly labeled hazardous waste container. The label should indicate "Halogenated Organic Solid Waste" and list the chemical name.

- Liquid Waste: Collect all liquid waste containing 1-Bromo-4-iodobenzene-13C6 in a separate, sealed, and clearly labeled hazardous waste container. The label should indicate "Halogenated Organic Liquid Waste" and list all chemical components and their approximate concentrations.
- Isotopic Labeling: The waste containers must also be clearly marked as containing a ¹³C isotopically labeled compound.[3] While ¹³C is a stable isotope and not radioactive, this information is crucial for proper waste profiling and disposal.[3]
- Step 2: Container Management: Keep waste containers closed when not in use. Do not overfill containers.
- Step 3: Storage: Store waste containers in a designated satellite accumulation area, away from incompatible materials.
- Step 4: Disposal Request: Follow your institution's procedures for requesting a hazardous waste pickup from the EHS department.

Visualized Workflows

The following diagrams illustrate the key operational and disposal workflows for handling **1-Bromo-4-iodobenzene-13C6**.

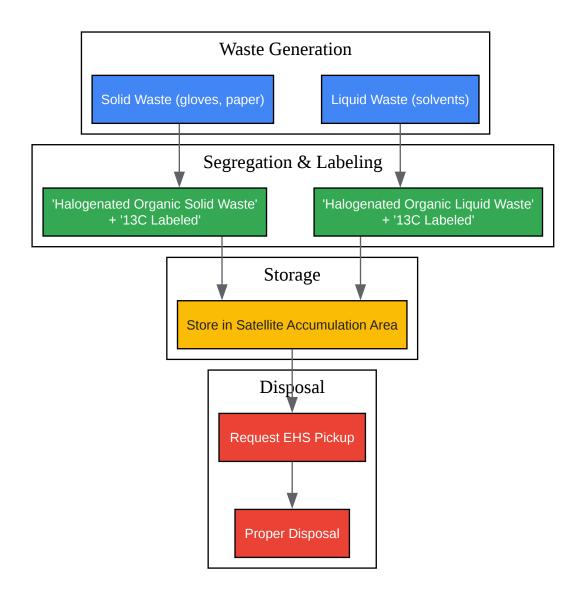




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Caption: Workflow for the safe handling of 1-Bromo-4-iodobenzene-13C6.





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Caption: Disposal workflow for **1-Bromo-4-iodobenzene-13C6** waste.

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